

Key Differences Between Sulfanitran and Sulfanitran-13C6: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sulfanitran-13C6

Cat. No.: B12056511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core differences between Sulfanitran and its stable isotope-labeled counterpart, **Sulfanitran-13C6**. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development, offering detailed insights into their respective properties, analytical applications, and biological interactions.

Core Distinctions and Physicochemical Properties

Sulfanitran is a sulfonamide antibiotic utilized primarily in the poultry industry as an antibacterial and anticoccidial agent.^[1] **Sulfanitran-13C6** is a stable isotope-labeled version of Sulfanitran, where six carbon atoms on the phenyl ring are replaced with the Carbon-13 isotope. This isotopic substitution is the fundamental difference between the two molecules and is the basis for their distinct applications in research and analytical chemistry. While their chemical structures are nearly identical, the inclusion of the heavier carbon isotopes in **Sulfanitran-13C6** results in a higher molecular weight. This mass difference is the key to its use as an internal standard in quantitative mass spectrometry-based assays.

Property	Sulfanitran	Sulfanitran-13C6
Molecular Formula	C ₁₄ H ₁₃ N ₃ O ₅ S	C ₈ ¹³ C ₆ H ₁₃ N ₃ O ₅ S
Molecular Weight	335.34 g/mol [2]	341.29 g/mol
CAS Number	122-16-7[2]	1353867-79-4
Primary Application	Antibacterial and anticoccidial agent in poultry.[1]	Internal standard for quantitative analysis of Sulfanitran.
Isotopic Enrichment	Natural abundance	Enriched with six ¹³ C atoms

Analytical Applications and Methodologies

The primary application of **Sulfanitran-13C6** is as an internal standard in analytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise quantification of Sulfanitran in complex matrices.[1] The co-elution of the analyte (Sulfanitran) and the internal standard (**Sulfanitran-13C6**) under identical chromatographic conditions, coupled with their distinct mass-to-charge ratios, allows for accurate correction of variations in sample preparation, injection volume, and instrument response.

Experimental Protocol: Quantification of Sulfanitran in a Biological Matrix

The following is a representative experimental protocol for the quantification of Sulfanitran using **Sulfanitran-13C6** as an internal standard, based on established methodologies for sulfonamide analysis.

2.1.1. Sample Preparation (QuEChERS Method)

- Weigh 1.00 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 2 mL of water and vortex for 30 seconds.
- Add 10 mL of acetonitrile and vortex.
- Add 1.5 g of NaCl and vortex for 30 seconds.

- Centrifuge at 8000 rpm for 5 minutes at 4°C.[3]
- Transfer 7.5 mL of the supernatant to a 15 mL centrifuge tube containing 0.4 g of C18 sorbent and 0.4 g of MgSO₄.
- Vortex for 30 seconds and centrifuge at 8000 rpm for 5 minutes.
- Evaporate 5 mL of the supernatant to dryness under a nitrogen stream at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase, vortex, and filter through a 0.20 µm nylon filter before analysis.[3]

2.1.2. LC-MS/MS Analysis

- Chromatographic Column: Agilent ZORBAX XDB-C18 (4.6 mm × 100 mm, 1.8 µm)
- Mobile Phase: A: 0.1% formic acid in water; B: Acetonitrile
- Gradient Elution: A linear gradient is typically employed to achieve optimal separation.
- Flow Rate: 0.3 mL/min
- Injection Volume: 3 µL
- Ionization Mode: Electrospray Ionization (ESI), Positive Mode
- Mass Spectrometry: Triple Quadrupole (QqQ) in Multiple Reaction Monitoring (MRM) mode[3]

Mass Spectrometry and Fragmentation Patterns

In mass spectrometry, Sulfanitran and **Sulfanitran-13C6** will exhibit a mass shift of 6 Da in their precursor and product ions. The fragmentation patterns are expected to be similar, with the major product ions arising from the cleavage of the sulfonamide bond.

Compound	Precursor Ion (m/z)	Product Ions (m/z)
Sulfanitran	336.3	156.2, 153.8, 294.0
Sulfanitran-13C6	342.3	162.2, 153.8, 300.0

Note: The fragmentation of the nitro-substituted phenyl ring is expected to produce a common fragment at m/z 153.8 for both compounds.

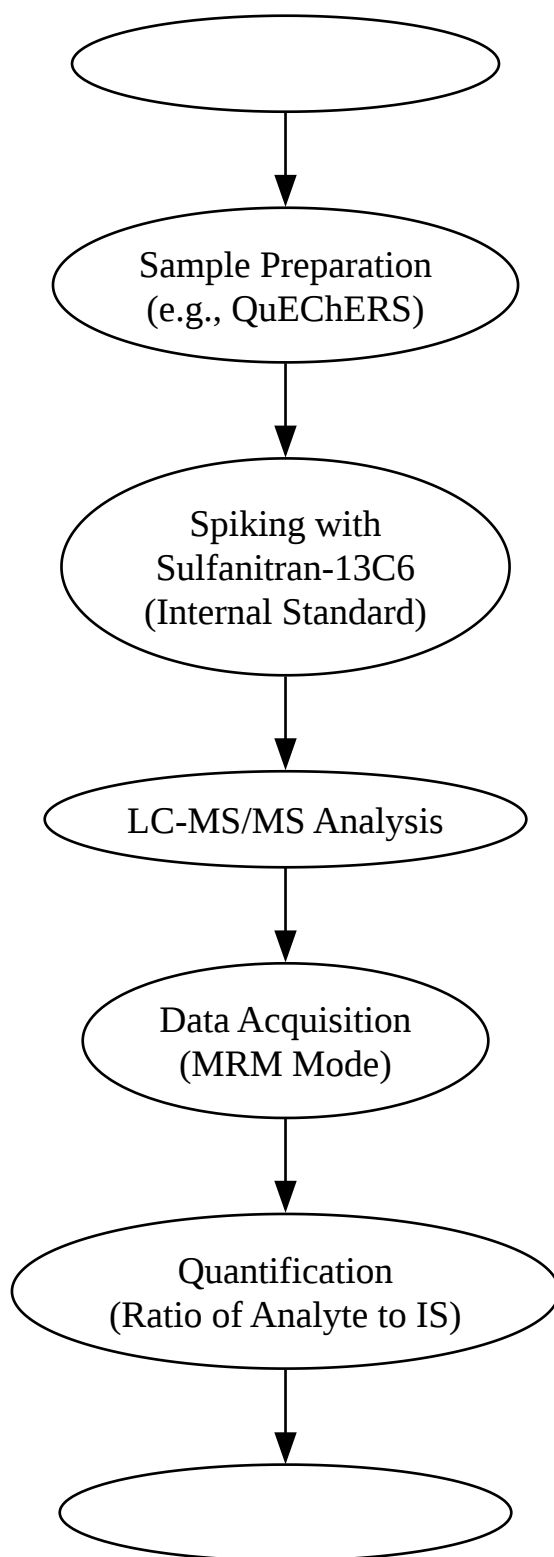
Biological Activity and Signaling Pathways

Sulfanitran is known to be a stimulator of the Multidrug Resistance Protein 2 (MRP2), an ATP-binding cassette (ABC) transporter. MRP2 is primarily located at the apical membrane of polarized cells, such as hepatocytes and renal proximal tubule cells, where it functions as a drug efflux pump.[4] It plays a crucial role in the elimination of a wide range of xenobiotics, including drug conjugates.[4] The interaction of Sulfanitran with MRP2 can enhance the transport of other MRP2 substrates.

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Experimental Workflow for Quantitative Analysis

The use of **Sulfanitran-13C6** is integral to a robust and reliable workflow for the quantification of Sulfanitran in various samples.



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References

- 1. Utilizing ¹³C-Labeled Internal Standards to Advance the Analysis of Heparan Sulfate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Vinblastine and sulfinpyrazone export by the multidrug resistance protein MRP2 is associated with glutathione export - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determination of 24 sulfonamide antibiotics in instant pastries by modified QuEChERS coupled with ultra performance liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Physiological, pharmacological and clinical features of the multidrug resistance protein 2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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